

Techniques for Quantifying Cisd2 Expression in Tissue Samples: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

CDGSH Iron Sulfur Domain 2 (CISD2), also known as mitoNEET, is a crucial protein involved in regulating fundamental cellular processes, including mitochondrial function, calcium homeostasis, and autophagy. Its dysregulation has been implicated in a variety of age-related diseases and cancers.[1] Accurate quantification of CISD2 expression in tissue samples is paramount for understanding its physiological roles, its involvement in pathology, and for the development of novel therapeutic strategies targeting this protein.

These application notes provide detailed protocols for the quantification of CISD2 expression in tissue samples using common molecular and histological techniques.

Quantitative Data Summary

The following tables summarize quantitative data on CISD2 expression from various studies.

Table 1: CISD2 mRNA Expression in Human Cancers



Cancer Type	Tissue	Method	Expression Change	Reference
Lung Adenocarcinoma	Tumor vs. Normal	RT-qPCR	Upregulated	[2][3]
Glioma	Tumor vs. Normal	RT-qPCR	Significantly Increased	[4]
Gastric Cancer	Tumor vs. Adjacent Normal	Real-time PCR	Significantly Upregulated	[5]

Table 2: CISD2 Protein Expression in Human and Murine Tissues



Tissue	Species	Method	Key Findings	Reference
Lung Adenocarcinoma	Human	IHC	Strong positive cytoplasmic signal in tumors compared to normal tissue.	
Glioma	Human	IHC	Higher expression in glioma specimens than in normal specimens.	
Gastric Cancer	Human	IHC	Expression observed in 89.5% of tumor samples.	_
Aged Liver	Mouse	Western Blot	Protein level decreased by about 50% in old mice compared to young mice.	_
Aged Heart	Mouse	Western Blot	Cardiac CISD2 level is reduced by approximately 50% in naturally aged mice.	

Experimental Protocols

Herein are detailed methodologies for key experiments to quantify CISD2 expression.

Immunohistochemistry (IHC)



This protocol outlines the detection and localization of CISD2 protein in paraffin-embedded tissue sections.

Materials:

- Formalin-fixed, paraffin-embedded tissue sections
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen retrieval solution (e.g., 10 mM Sodium Citrate, pH 6.0)
- Hydrogen peroxide (3%)
- Blocking buffer (e.g., 10% normal goat serum in PBS)
- Primary antibody against CISD2 (see Table 3 for examples)
- Biotinylated secondary antibody
- Avidin-biotin-peroxidase complex (ABC) reagent
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin
- · Mounting medium

Table 3: Example Primary Antibodies for CISD2 IHC



Antibody	Host/Type	Recommended Dilution	Vendor	Catalog #
CISD2 Antibody	Rabbit Polyclonal	1:50-1:500	Proteintech	13318-1-AP
Anti-CISD2 Antibody	Rabbit Polyclonal	1:100-1:200	Boster Bio	A16851
CISD2 Antibody	Rabbit Polyclonal	1:100 - 1:200	Abclonal	A14168

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (2 changes, 5 minutes each).
 - Immerse in 100% ethanol (2 changes, 3 minutes each).
 - Immerse in 95% ethanol (1 change, 3 minutes).
 - Immerse in 70% ethanol (1 change, 3 minutes).
 - · Rinse in deionized water.
- Antigen Retrieval:
 - Immerse slides in antigen retrieval solution and heat to 95-100°C for 20 minutes.
 - Allow slides to cool to room temperature.
- Peroxidase Blocking:
 - Incubate sections in 3% hydrogen peroxide for 10 minutes to block endogenous peroxidase activity.
 - · Rinse with PBS.
- · Blocking:







- Incubate with blocking buffer for 1 hour at room temperature.
- · Primary Antibody Incubation:
 - Incubate with primary CISD2 antibody at the recommended dilution overnight at 4°C.
- Secondary Antibody and Detection:
 - · Wash with PBS.
 - Incubate with biotinylated secondary antibody for 30 minutes at room temperature.
 - Wash with PBS.
 - Incubate with ABC reagent for 30 minutes.
 - Wash with PBS.
- · Visualization:
 - Incubate with DAB substrate until desired stain intensity develops.
 - Rinse with deionized water.
- · Counterstaining and Mounting:
 - Counterstain with hematoxylin.
 - Dehydrate through graded ethanol and xylene.
 - Mount with mounting medium.

Visualization:



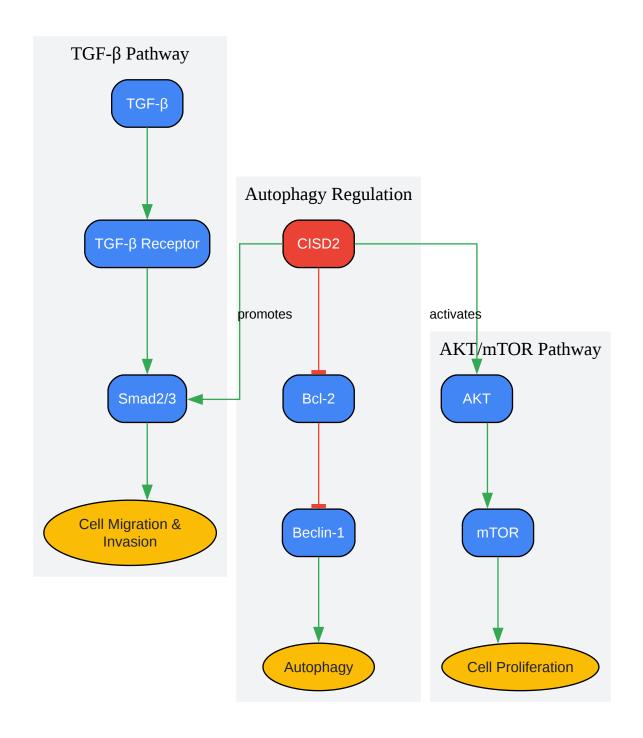
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- To cite this document: BenchChem. [Techniques for Quantifying Cisd2 Expression in Tissue Samples: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861617#techniques-for-quantifying-cisd2-expression-in-tissue-samples]

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